

Larvin Technical Grade Thiodicarb: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Thiodicarb	
Cat. No.:	B1682804	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core properties of Larvin technical grade **Thiodicarb**. The information is curated and presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on quantitative data, experimental methodologies, and clear visualizations of key biological and experimental processes.

Chemical and Physical Properties

Thiodicarb is a carbamate insecticide, appearing as colorless to pale tan crystals.[1] It is non-corrosive and has a mild sulfur odor. The technical grade product is a white to light tan crystalline powder.[2]



Property	Value	Source
Molecular Formula	C10H18N4O4S3	[1]
Molecular Weight	354.5 g/mol	[1]
Appearance	Colorless to pale tan crystals	[1]
Melting Point	172.6°C	
Decomposition Temperature	184.7°C	_
Solubility in Water	35 mg/L at 25°C	_
Solubility in Organic Solvents (g/kg at 25°C)	Acetone: 8, Methanol: 5, Xylene: 3	
Octanol/Water Partition Coefficient (log Pow)	1.62 at 25°C	_
pH Stability	Stable at pH 6, slowly hydrolyzes at pH 3 (DT ₅₀ = 9 days), and rapidly hydrolyzes at pH 9 (DT ₅₀ = 0.48 days). Aqueous suspensions are decomposed by sunlight.	

Toxicological Profile

Thiodicarb exhibits toxicity through various routes of exposure and has been the subject of numerous toxicological studies.



Parameter	Species	Value	Source
Acute Oral LD50	Rat (male)	357 mg/kg	
Rat (female)	330 - 558 mg/kg		
Acute Dermal LD ₅₀	Rat	> 2,000 mg/kg	
Acute Inhalation LC ₅₀ (4h)	Rat (female)	1.76 mg/L (liquid aerosol)	
Chronic Toxicity (2- year study)	Rat	Decreased body weight at 10 mg/kg/day	
Mouse	Increased mortality rate at 10 mg/kg/day		
Carcinogenicity	Rat	Increased incidence of liver and testes tumors at high doses. The relevance of these findings to humans is considered low.	
Developmental Toxicity	Rat	Observed only at dose levels toxic to the dams, with reduced pup survival.	
Mutagenicity and Genotoxicity	Not considered mutagenic or genotoxic based on a battery of in vitro and in vivo tests.		

Experimental Protocols: Toxicological Studies

While complete, detailed experimental protocols for all cited studies are proprietary and not fully available in the public domain, the following outlines the general methodologies employed



in key toxicological assessments based on regulatory submissions and scientific literature.

Acute Toxicity Studies (Oral, Dermal, Inhalation):

- Objective: To determine the single-dose toxicity of **thiodicarb**.
- Methodology: Graded doses of **thiodicarb** are administered to laboratory animals (typically rats) via the relevant route of exposure (oral gavage, dermal application, or inhalation). The animals are observed for a set period (usually 14 days) for signs of toxicity and mortality. The LD₅₀ (lethal dose for 50% of the population) or LC₅₀ (lethal concentration for 50% of the population) is then calculated.

Chronic Toxicity/Carcinogenicity Studies:

- Objective: To evaluate the long-term effects of **thiodicarb** exposure, including its potential to cause cancer.
- Methodology: Animals (usually rats and mice) are administered daily doses of thiodicarb in their diet for a significant portion of their lifespan (e.g., 2 years). Key endpoints monitored include clinical signs of toxicity, body weight changes, food consumption, hematology, clinical chemistry, and comprehensive histopathological examination of tissues and organs at the end of the study.

Mode of Action: Cholinesterase Inhibition

Thiodicarb's primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE). This inhibition is reversible. AChE is a critical enzyme in the nervous system responsible for breaking down the neurotransmitter acetylcholine. By inhibiting AChE, **thiodicarb** causes an accumulation of acetylcholine at the synaptic cleft, leading to continuous nerve stimulation, paralysis, and ultimately, the death of the target insect. This mechanism is common to carbamate and organophosphate insecticides.





Click to download full resolution via product page

Caption: **Thiodicarb** inhibits acetylcholinesterase, leading to acetylcholine accumulation and continuous nerve impulses.

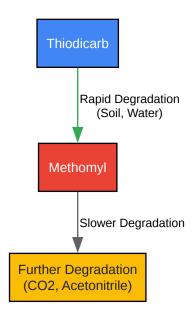
Environmental Fate

Thiodicarb is known to degrade rapidly in the environment, with its primary and more persistent metabolite being methomyl.

Parameter	Value	Source
Aerobic Soil Metabolism Half- life	< 2 days (degrades to methomyl)	
Aerobic Aquatic Metabolism Half-life	< 1 day (degrades to methomyl)	_
Anaerobic Aquatic Metabolism Half-life	< 2 days (degrades to methomyl)	
Soil Photolysis Half-life	18 days	_
Terrestrial Field Dissipation Half-life	44 days	_

The rapid degradation to methomyl is a key consideration in environmental risk assessments, as methomyl itself is more persistent and mobile. **Thiodicarb** exhibits low mobility in soil.





Click to download full resolution via product page

Caption: **Thiodicarb** rapidly degrades to the more persistent metabolite, methomyl, in the environment.

Analytical Methodology

The determination of **thiodicarb** residues in various matrices is crucial for regulatory compliance and research. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Experimental Protocol: HPLC Analysis of Thiodicarb

- Objective: To quantify the concentration of **thiodicarb** in a sample.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C8 or C18 column is typically used.
- Mobile Phase: A mixture of methanol and water is a common mobile phase.
- Detection: UV detection at a wavelength of 254 nm is suitable for **thiodicarb**.
- Quantitation: An internal standard method is often used for accurate quantitation.



• Sample Preparation: The sample is extracted with a suitable organic solvent. The extract is then cleaned up using solid-phase extraction (SPE) to remove interfering substances before injection into the HPLC system.

For more sensitive and selective analysis, Liquid Chromatography with tandem mass spectrometry (LC/MS/MS) can be utilized.



Click to download full resolution via product page

Caption: A typical workflow for the analysis of thiodicarb using HPLC.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Thiodicarb | C10H18N4O4S3 | CID 62155 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Thiodicarb [fao.org]
- To cite this document: BenchChem. [Larvin Technical Grade Thiodicarb: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682804#larvin-technical-grade-thiodicarb-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com